

DFP00173: In Vivo Formulation and Administration Application Notes

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Compound of Interest

Compound Name:	DFP00173
CAS No.:	672286-03-2
Cat. No.:	B2735268

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Introduction

DFP00173 is a potent and selective small-molecule inhibitor of Aquaporin-3 (AQP3).[1][2] AQP3, an aquaglyceroporin, facilitates the transport of water, glycerol, and hydrogen peroxide (H₂O₂) across the cell membrane.[1][2] Its role in various physiological and pathological processes, including cell migration, proliferation, and signal transduction, has made it a target of interest in drug discovery, particularly in oncology and inflammatory diseases. These application notes provide detailed protocols for the in vivo formulation and administration of **DFP00173** for preclinical research.

Mechanism of Action

DFP00173 selectively inhibits AQP3, thereby blocking the transport of glycerol and hydrogen peroxide into the cell. The inhibition of H₂O₂ transport is of particular significance as it can modulate intracellular signaling pathways that are sensitive to reactive oxygen species (ROS). For instance, AQP3-mediated H₂O₂ transport has been shown to influence the activation of NF-

κB and PI3K/Akt signaling cascades. By inhibiting AQP3, **DFP00173** can attenuate these downstream signaling events.

Quantitative Data Summary

Currently, detailed in vivo pharmacokinetic and pharmacodynamic data for **DFP00173** from peer-reviewed literature is limited. The following tables summarize the available in vitro data and provide recommended formulations for in vivo studies based on information from commercial suppliers.

Table 1: In Vitro Inhibitory Activity of **DFP00173**

Target	Species	IC ₅₀	Reference
AQP3	Mouse	~0.1-0.4 μM	[1]
AQP3	Human	~0.1-0.4 μM	[1]
AQP3 (glycerol permeability)	Human (erythrocytes)	~0.2 μM	

Table 2: Selectivity of **DFP00173**

Target	Selectivity	Reference
AQP7	Low efficacy	[1]
AQP9	Low efficacy	[1]

Table 3: Recommended In Vivo Formulations

Formulation Components	Solubility	Notes
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL	A clear solution can be achieved. Prepare fresh daily.
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL	Suitable for oral gavage. Prepare fresh daily.

Experimental Protocols

Protocol 1: Preparation of DFP00173 for Intraperitoneal (i.p.) Injection

This protocol describes the preparation of a 1 mL solution of **DFP00173** at a concentration of 2 mg/mL.

Materials:

- **DFP00173** powder
- Dimethyl sulfoxide (DMSO), sterile
- Polyethylene glycol 300 (PEG300), sterile
- Tween-80, sterile
- Saline (0.9% NaCl), sterile
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Prepare a stock solution: Weigh the appropriate amount of **DFP00173** and dissolve it in DMSO to create a stock solution (e.g., 20.8 mg/mL).
- Add PEG300: In a sterile microcentrifuge tube, add 400 μ L of PEG300.
- Add **DFP00173** stock: Add 100 μ L of the **DFP00173** stock solution to the PEG300. Vortex thoroughly until the solution is clear.
- Add Tween-80: Add 50 μ L of Tween-80 to the mixture and vortex until fully incorporated.
- Add Saline: Add 450 μ L of sterile saline to bring the final volume to 1 mL. Vortex until the solution is homogenous.

- Administration: The solution is now ready for intraperitoneal injection in a suitable animal model. It is recommended to use the solution on the same day it is prepared.

Protocol 2: Preparation of DFP00173 for Oral Gavage

This protocol describes the preparation of a 1 mL suspension of **DFP00173** in a corn oil-based vehicle.

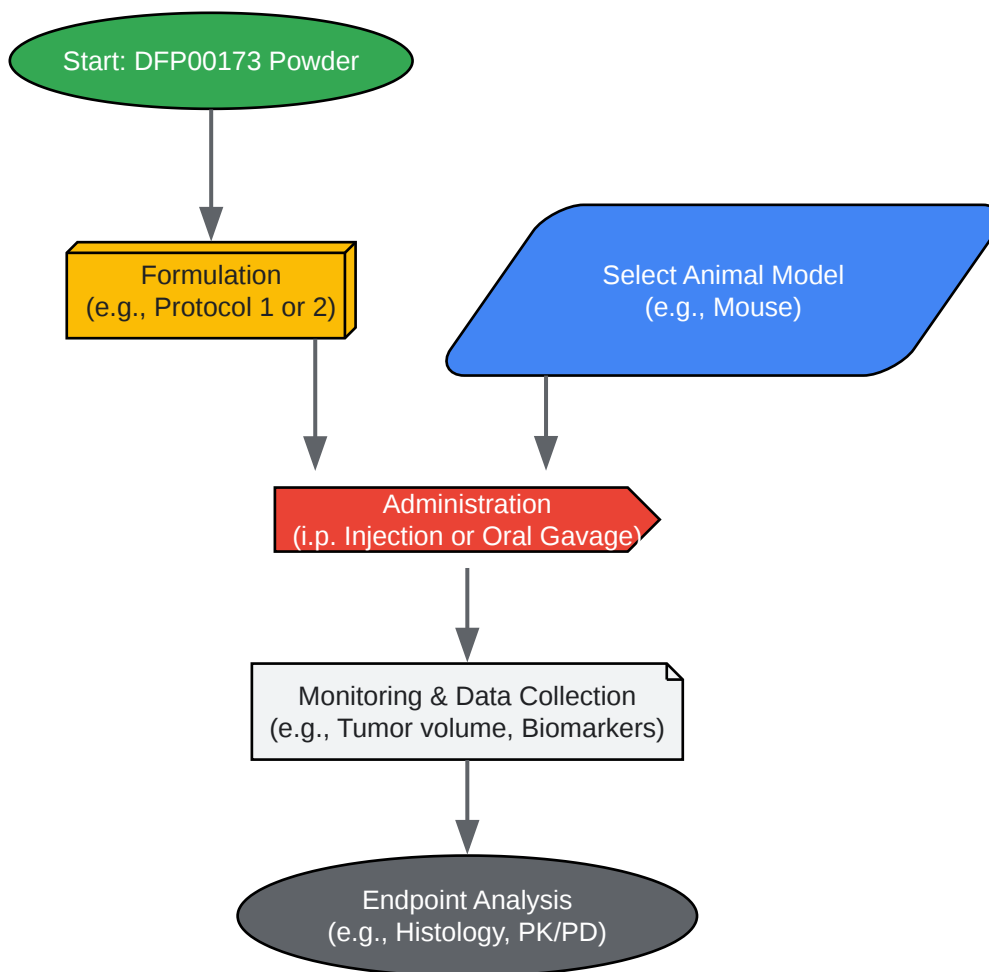
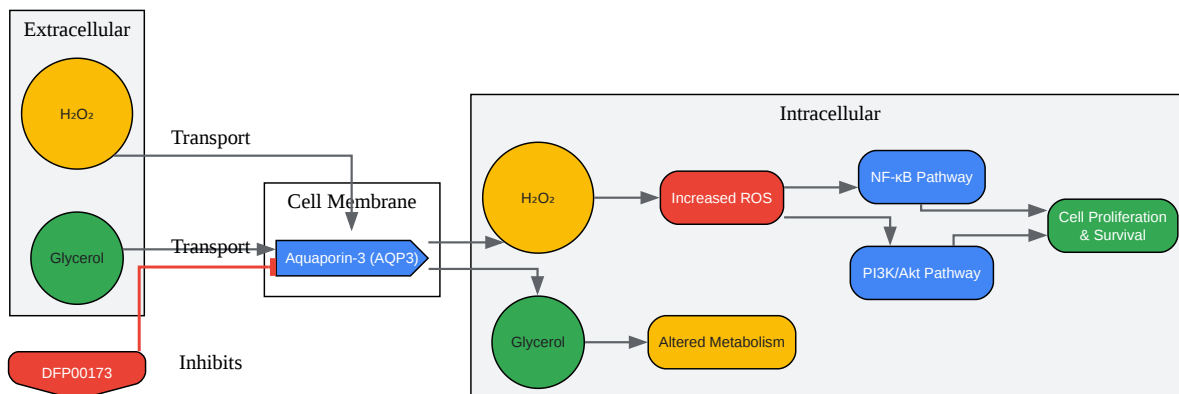
Materials:

- **DFP00173** powder
- Dimethyl sulfoxide (DMSO), sterile
- Corn oil, sterile
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Prepare a stock solution: Weigh the appropriate amount of **DFP00173** and dissolve it in DMSO to create a stock solution (e.g., 20.8 mg/mL).
- Add Corn Oil: In a sterile microcentrifuge tube, add 900 μ L of sterile corn oil.
- Add **DFP00173** stock: Add 100 μ L of the **DFP00173** stock solution to the corn oil.
- Homogenize: Vortex the mixture thoroughly to ensure a uniform suspension.
- Administration: The suspension is now ready for administration via oral gavage. Ensure the suspension is well-mixed immediately before each administration.

Visualizations



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References

- [1. Identification and characterization of potent and selective aquaporin-3 and aquaporin-7 inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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